

# 2-Quinolinethiol CAS number and properties

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## Compound of Interest

Compound Name: **2-Quinolinethiol**

Cat. No.: **B1301133**

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## An In-depth Technical Guide to **2-Quinolinethiol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Quinolinethiol** (also known as quinoline-2-thiol), a heterocyclic compound of significant interest in medicinal chemistry, materials science, and analytical chemistry. The document details its chemical and physical properties, established synthesis protocols, biological activities, and key applications.

## Core Properties of **2-Quinolinethiol**

**2-Quinolinethiol** is an aromatic sulfur-containing heterocyclic compound.<sup>[1]</sup> Its chemical identity and core properties are summarized below.

### Chemical Identification

Identifier	Value
CAS Number	<b>2637-37-8</b> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NS <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	161.22 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	Quinoline-2-thiol <a href="#">[3]</a>
Synonyms	2-Mercaptoquinoline, Quinoline-2(1H)-thione, 1,2-Dihydro-2-quinolinethione <a href="#">[6]</a> <a href="#">[7]</a>
InChI Key	KXZSVYHFYHTNBI-UHFFFAOYSA-N <a href="#">[3]</a> <a href="#">[8]</a>

| SMILES | Sc1ccc2ccccc2n1[\[3\]](#)[\[8\]](#) |

### Physicochemical Properties

Property	Value	Source
Melting Point	<b>174-176 °C</b>	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Boiling Point	261.1 °C @ 760 mmHg 178 °C @ 0.5 Torr	<a href="#">[6]</a> <a href="#">[9]</a>
Density	1.27 g/cm <sup>3</sup>	<a href="#">[6]</a>
Appearance	Yellow to orange powder	<a href="#">[9]</a>
pKa	pK1: -1.44 (+1); pK2: 10.21 (0) (at 20°C)	<a href="#">[9]</a>

| LogP | 2.52350 |[\[6\]](#) |

A notable characteristic of **2-Quinolinethiol** is its existence in a tautomeric equilibrium with its thione form, quinoline-2(1H)-thione.[\[1\]](#)[\[7\]](#) Spectroscopic and computational studies indicate that the thione form is the predominant tautomer in solution.[\[1\]](#)[\[10\]](#) This tautomerism is critical to its reactivity and its mode of interaction with biological targets.[\[1\]](#)

# Synthesis Methodologies and Experimental Protocols

Several reliable methods for the synthesis of the **2-quinolinethiol** scaffold have been reported. [7] The selection of a specific route often depends on the availability of starting materials and the desired substitution patterns on the quinoline ring.[7]

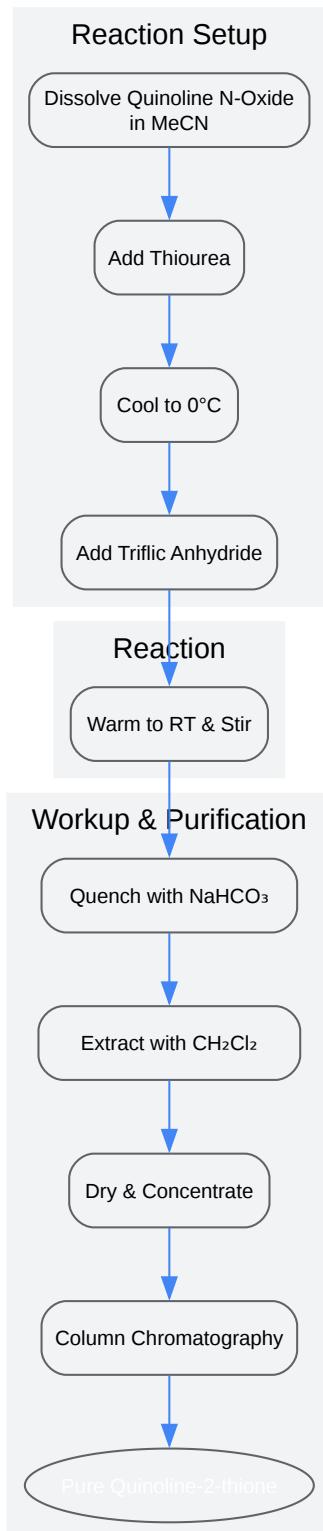
## Method 1: Synthesis from Quinoline N-Oxides

This modern, metal-free approach utilizes readily available quinoline N-oxides and thiourea to produce 2-quinolinethiones with high regioselectivity and in good to excellent yields.[7][11] The reaction proceeds under mild conditions.[7][11]

Experimental Protocol:

- Dissolve the corresponding quinoline N-oxide (1.0 mmol) in acetonitrile (MeCN, 5 mL).[7]
- Add thiourea (2.0 mmol, 2.0 equiv.) to the solution.[7]
- Cool the mixture to 0 °C in an ice bath.[7]
- Slowly add triflic anhydride (2.0 mmol, 2.0 equiv.) to the stirred mixture.[7]
- Allow the reaction to warm to room temperature and continue stirring for the required time (monitored by TLC).[7]
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate (NaHCO<sub>3</sub>).[7]
- Extract the aqueous layer with dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>, 3 x 10 mL).[7]
- Combine the organic layers, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure.[7]
- Purify the crude product by column chromatography on silica gel to yield the desired quinoline-2-thione.[7]

## Workflow: Synthesis from Quinoline N-Oxides

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Caption: Workflow for the synthesis of **2-Quinolinethiol** from Quinoline N-Oxides.

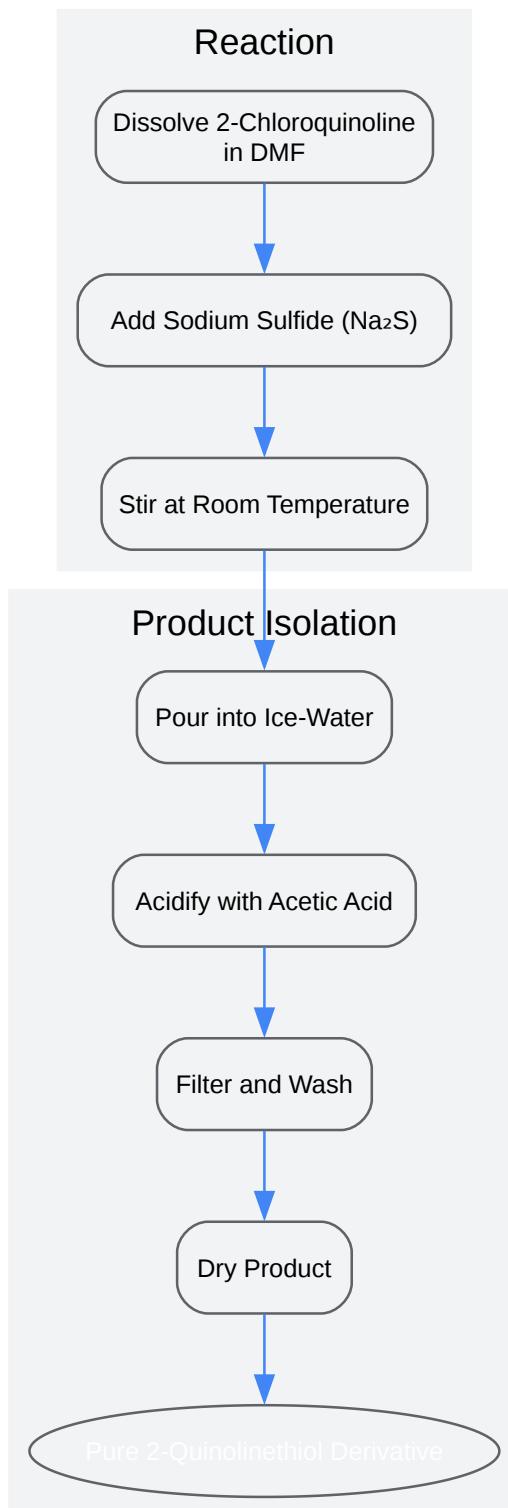
## Method 2: Synthesis from 2-Chloroquinoline Derivatives

A classical and robust method involves the nucleophilic substitution of a chlorine atom at the 2-position of the quinoline ring with a sulfur nucleophile, such as sodium sulfide.<sup>[7]</sup>

Experimental Protocol:

- Dissolve the 2-chloroquinoline derivative (e.g., 2-chloroquinoline-3-carbaldehyde, 1.0 mmol) in dry N,N-dimethylformamide (DMF, 5 mL).<sup>[7]</sup>
- Add powdered sodium sulfide (Na<sub>2</sub>S, 1.5 mmol, 1.5 equiv.).<sup>[7]</sup>
- Stir the reaction mixture at room temperature for 1-2 hours, monitoring progress by Thin Layer Chromatography (TLC).<sup>[7]</sup>
- After completion, pour the reaction mixture into ice-water.<sup>[7]</sup>
- Acidify the mixture with acetic acid to precipitate the product.<sup>[7]</sup>
- Filter the resulting precipitate, wash thoroughly with water, and dry to obtain the **2-quinolinethiol** derivative.<sup>[7]</sup>

## Workflow: Synthesis from 2-Chloroquinolines

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Caption: Workflow for the synthesis of **2-Quinolinethiol** from 2-Chloroquinolines.

# Biological Activities and Applications in Drug Discovery

The quinoline scaffold is a privileged structure in medicinal chemistry, and **2-quinolinethiol** derivatives have been extensively studied for their wide-ranging pharmacological activities.[\[1\]](#) [\[12\]](#)

## Data on Biological Activities

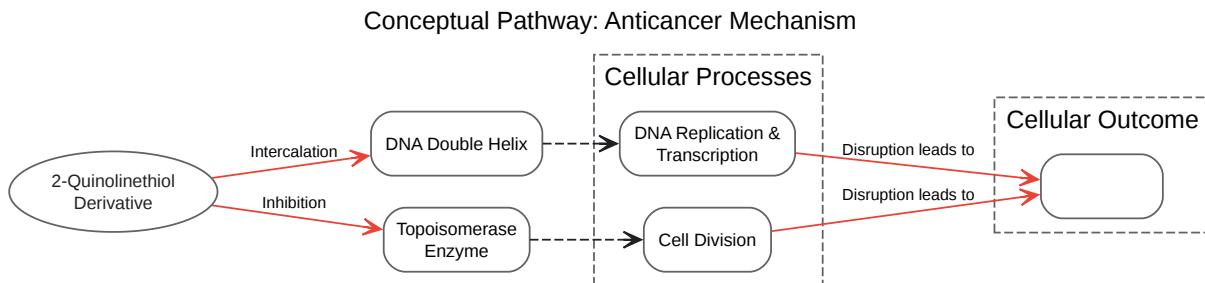
Activity	Target/Mechanism	Example Application	References
Anticancer	DNA intercalation, Topoisomerase inhibition, Induction of apoptosis	Development of novel chemotherapeutic agents	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[13]</a>
Antimalarial	Effective against Plasmodium falciparum, including drug-resistant strains	Combating malaria	<a href="#">[1]</a>
Antibacterial	Various mechanisms	Development of new antibiotics	<a href="#">[12]</a> <a href="#">[14]</a>

| JAK2/STAT3 Inhibition | Inhibition of the JAK2/STAT3 signaling pathway | Potential anti-breast cancer activity |[\[10\]](#) |

## Mechanism of Action: DNA Intercalation & Topoisomerase Inhibition

The planar structure of the quinoline ring allows certain derivatives to insert themselves between the base pairs of DNA (intercalation).[\[1\]](#) This action can disrupt critical cellular processes like DNA replication and transcription.[\[1\]](#) Furthermore, some derivatives act as inhibitors of topoisomerase enzymes, which are vital for managing DNA topology during cell

division.[1] This dual-action potential makes them attractive candidates for anticancer drug development.



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Caption: Anticancer action via DNA intercalation and topoisomerase inhibition.

## Other Applications

Beyond medicine, **2-quinolinethiol** derivatives serve as effective fluorescent sensors for detecting metal ions and changes in pH.[1][10] The thiol group can chelate with metal ions, causing a detectable change in the molecule's fluorescence.[1] The compound has also been used in electrochemical studies.[8]

## Safety and Handling

**2-Quinolinethiol** is classified as a hazardous substance and requires careful handling in a laboratory setting.[15]

### GHS Hazard Information

Category	Code	Description
Classification	<b>Eye Irrit. 2 Skin Irrit. 2 STOT SE 3</b>	<b>Causes serious eye irritation</b> <b>Causes skin irritation</b> <b>May cause respiratory irritation</b>
Signal Word	Warning	
Hazard Statements	H315, H319, H335	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation

| Precautionary Statements| P261, P264, P271, P280, P302+P352, P305+P351+P338 | Avoid breathing vapors, wash skin thoroughly after handling, use in a well-ventilated area, wear protective equipment, specific first aid measures.[8][15] |

Handling Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles).[15][16] A NIOSH/MSHA approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or irritation is experienced.[16]
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [15] Ensure eyewash stations and safety showers are readily accessible.[17]
- Storage: Store in a well-ventilated place with the container tightly closed.[15][16] Recommended storage temperature is 2-8°C under an inert atmosphere.[5][9]
- Fire Safety: The compound is a combustible solid. In case of fire, use carbon dioxide, powder, or water spray.[16] Thermal decomposition can release toxic vapors of nitrogen oxides (NO<sub>x</sub>) and sulfur oxides (SO<sub>x</sub>).[6]

## Conclusion

**2-Quinolinethiol** and its derivatives are a versatile and enduring class of heterocyclic compounds.[1] Their synthetic accessibility, coupled with a rich and tunable range of biological and photophysical properties, ensures their continued importance.[1][11] From foundational

roles in the development of new therapeutic agents to applications in materials science and analytical sensing, these molecules present ongoing opportunities for innovation in scientific research.[\[1\]](#)

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